

# Unraveling the Olfactory Signature of tert-Butyl Mercaptan: A Technical Guide

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An In-depth Exploration of its Odor Threshold, Physicochemical Characteristics, and the Molecular Mechanisms of its Perception

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of **tert-Butyl mercaptan** (TBM), a potent organosulfur compound widely utilized as an odorant in natural gas for safety purposes. This document synthesizes key data on its odor threshold, details its distinct olfactory and physicochemical characteristics, and elucidates the experimental methodologies used for its assessment. Furthermore, it presents a visualization of the molecular signaling pathway responsible for its perception, offering a multi-faceted resource for professionals in sensory science, pharmacology, and toxicology.

## **Quantitative Data Summary**

The following tables summarize the key quantitative data for **tert-Butyl mercaptan**, including its various reported odor thresholds and its fundamental physicochemical properties.

Table 1: Odor Threshold of tert-Butyl Mercaptan



Odor Threshold (ppb)	Odor Threshold (ppm)	Reference(s)
< 1	< 0.001	[1]
< 0.33	< 0.00033	[2][3]
0.29	0.00029	[4]

Note: ppb = parts per billion; ppm = parts per million. The variation in reported thresholds can be attributed to different experimental methodologies and panelist sensitivities.

Table 2: Physicochemical Properties of tert-Butyl Mercaptan

Property	Value	Reference(s)
Chemical Formula	C4H10S	[5]
Molecular Weight	90.19 g/mol	[3]
Appearance	Colorless liquid	[3][5]
Odor	Strong, skunky, garlic-like, rotten cabbage	[5][6][7]
Boiling Point	62-65 °C (143.6-149 °F)	[8]
Melting Point	-0.5 °C (31.1 °F)	[9]
Flash Point	-24.44 °C (-12 °F)	[9]
Vapor Pressure	181 mmHg @ 25 °C	[9]
Vapor Density	3.1 (Air = 1)	[2]
Specific Gravity	0.8 g/mL @ 25 °C	[8]
Water Solubility	1855 mg/L @ 25 °C (Slightly soluble)	[9]
CAS Number	75-66-1	[1]

## **Experimental Protocols**



The determination of the odor threshold for volatile sulfur compounds like **tert-Butyl mercaptan** is a critical procedure that requires standardized and rigorous methodologies to ensure accuracy and reproducibility. The most widely accepted standard for this purpose is the ASTM E679, "Standard Practice for Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits."

## Methodology for Odor Threshold Determination (Based on ASTM E679)

This protocol outlines the key steps for determining the odor detection threshold of **tert-Butyl mercaptan** using dynamic dilution olfactometry.

Objective: To determine the concentration at which 50% of a trained sensory panel can reliably detect the odor of **tert-Butyl mercaptan**.

#### Apparatus:

- Dynamic dilution olfactometer
- Inert, odor-free sample bags (e.g., Tedlar®)
- Mass flow controllers for precise dilution
- Nasal masks for odor presentation
- Source of purified, odor-free air

#### Procedure:

- Panelist Selection and Training: A panel of at least six trained sensory analysts is selected.
   Panelists are screened for olfactory acuity and trained to recognize and consistently respond to the specific odor of tert-Butyl mercaptan.
- Sample Preparation: A known concentration of tert-Butyl mercaptan in an inert gas (e.g., nitrogen) is prepared in a sample bag.

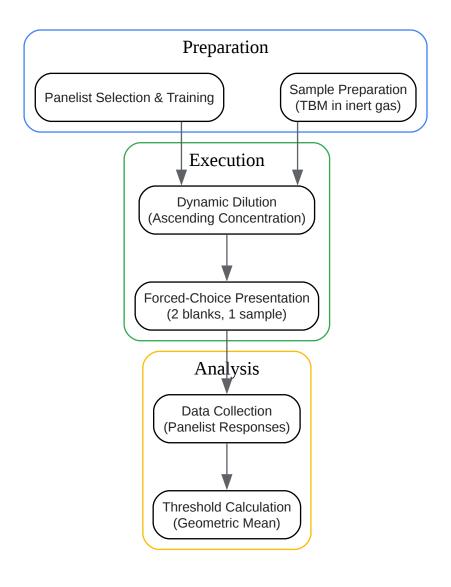






- Dynamic Dilution: The olfactometer is used to generate a series of precise dilutions of the tert-Butyl mercaptan sample with odor-free air. The dilutions are presented in an ascending order of concentration.
- Forced-Choice Presentation: At each dilution level, three samples are presented to each panelist: two blanks (odor-free air) and one containing the diluted **tert-Butyl mercaptan**. The panelist is required to identify the odorous sample.
- Data Collection: The responses of each panelist at each concentration level are recorded.
- Threshold Calculation: The individual threshold for each panelist is determined as the
  geometric mean of the last concentration not detected and the first concentration that was
  correctly identified. The group's odor detection threshold is then calculated as the geometric
  mean of the individual thresholds.





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Figure 1. Experimental workflow for odor threshold determination.

## **Olfactory Signaling Pathway**

The perception of **tert-Butyl mercaptan**, like other thiols, is initiated by its interaction with specific olfactory receptors in the nasal epithelium. Recent research has identified the key receptor and the crucial role of a metal cofactor in this process.

The primary human olfactory receptor responsible for detecting low-molecular-weight thiols, including **tert-Butyl mercaptan**, is OR2T11.[1] This receptor is a G-protein coupled receptor (GPCR). A critical finding is that the activation of OR2T11 by thiols is dependent on the



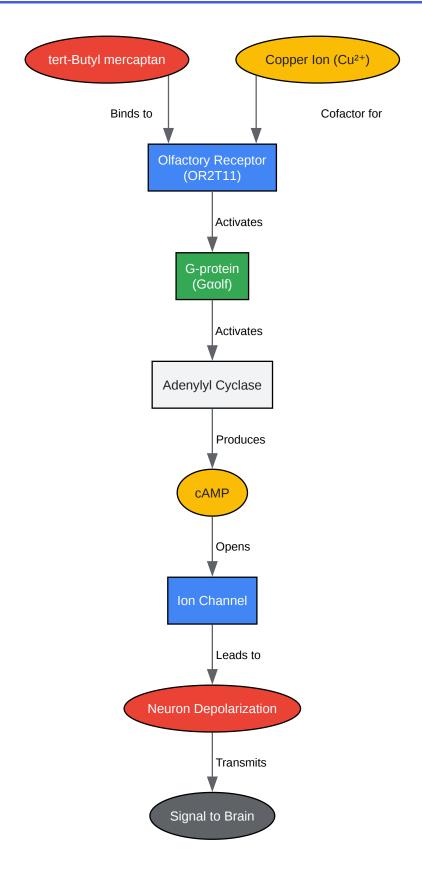




presence of copper ions (Cu<sup>2+</sup>).[1][10] The copper ion is believed to act as a cofactor, binding within the receptor and facilitating the interaction with the sulfur atom of the thiol.

Upon binding of the **tert-Butyl mercaptan**-copper complex to the OR2T11 receptor, a conformational change is induced in the receptor. This activates an associated G-protein (Gαolf), which in turn initiates a downstream signaling cascade. The activated Gαolf stimulates adenylyl cyclase to produce cyclic AMP (cAMP). This increase in intracellular cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of cations (Na<sup>+</sup> and Ca<sup>2+</sup>) and depolarization of the olfactory sensory neuron. This electrical signal is then transmitted to the olfactory bulb in the brain, where it is processed and perceived as the characteristic odor of **tert-Butyl mercaptan**.





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Figure 2. Olfactory signaling pathway for **tert-Butyl mercaptan**.



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